

An In-depth Technical Guide to (2-Iodophenyl)hydrazine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Iodophenyl)hydrazine hydrochloride

Cat. No.: B151184

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(CAS Number: 60481-34-7)

This technical guide provides a comprehensive overview of **(2-Iodophenyl)hydrazine hydrochloride**, a key reagent in synthetic organic chemistry. Targeted at researchers, scientists, and professionals in drug development, this document details the compound's physicochemical properties, a probable synthetic route, its significant applications, a representative experimental protocol, and essential safety and handling information.

Physicochemical Properties

(2-Iodophenyl)hydrazine hydrochloride is a substituted aromatic hydrazine salt. The presence of an iodine atom on the phenyl ring makes it a valuable precursor for introducing this halogen into more complex molecular architectures, particularly in the synthesis of pharmaceuticals and advanced materials. Its properties are summarized below.

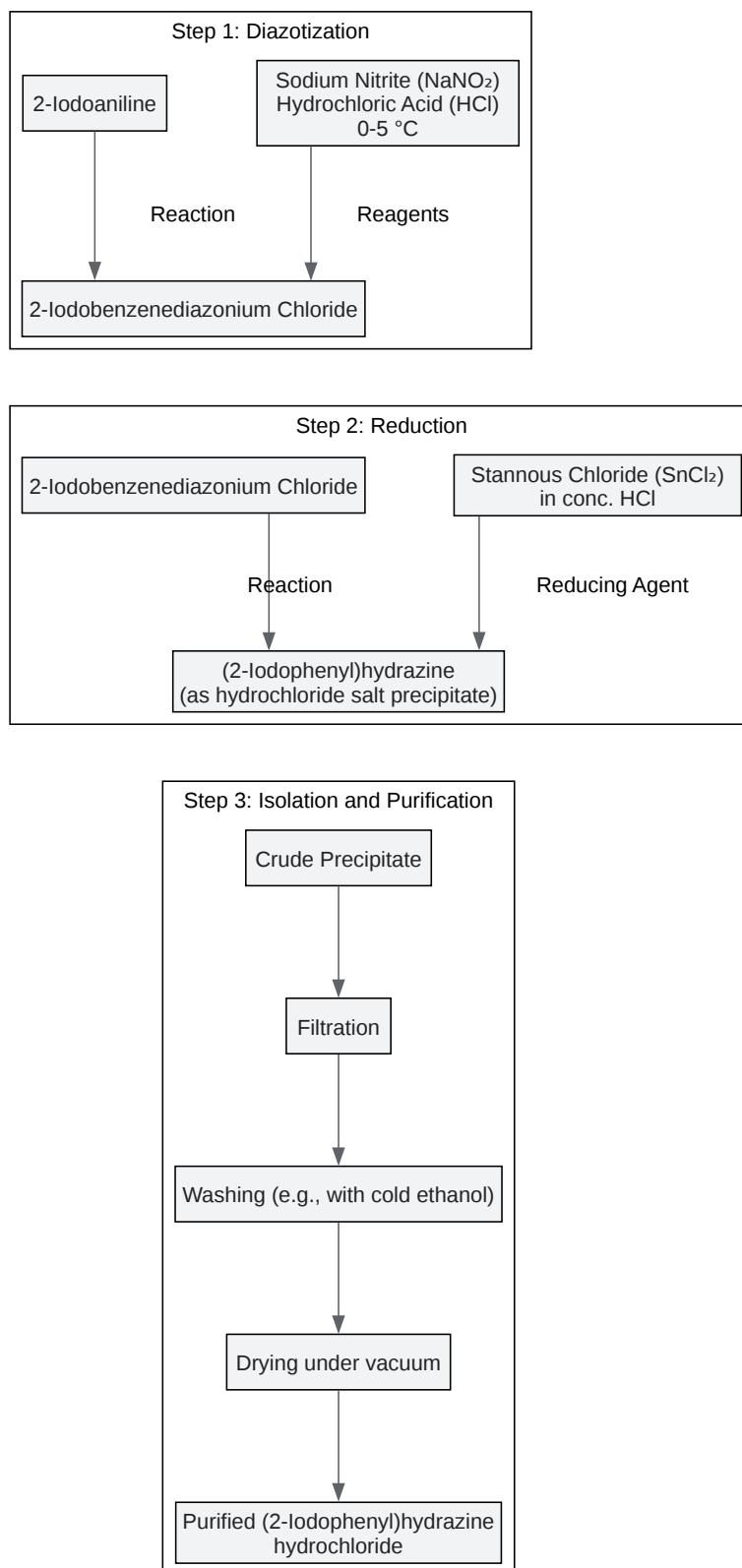
Property	Value	Source
CAS Number	60481-34-7	[1]
Molecular Formula	C ₆ H ₈ ClIN ₂	[2]
Molecular Weight	270.50 g/mol	[3]
IUPAC Name	1-(2-iodophenyl)hydrazine hydrochloride	[2]
Physical Form	Solid	[2]
Purity	Typically ≥98%	[2]
InChI Key	DLLUKLKKUJXLNY-UHFFFAOYSA-N	[2]
Storage Conditions	Keep in a dark place, under an inert atmosphere, at room temperature.	[2] [4]

Note: The molecular weight of the free base, (2-Iodophenyl)hydrazine (CAS 50914-15-3), is 234.04 g/mol [\[5\]](#)

Synthesis and Preparation

While specific industrial synthesis routes for **(2-Iodophenyl)hydrazine hydrochloride** are proprietary, a standard laboratory preparation would likely follow the well-established Sandmeyer reaction, starting from 2-iodoaniline. This multi-step process involves diazotization followed by reduction.

A logical workflow for the synthesis is outlined below.

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Caption: Proposed workflow for the synthesis of **(2-Iodophenyl)hydrazine hydrochloride**.

Applications in Research and Drug Development

The primary and most significant application of **(2-Iodophenyl)hydrazine hydrochloride** is its use as a key building block in the Fischer indole synthesis.^[6] This reaction is a cornerstone of heterocyclic chemistry, providing a versatile route to the indole scaffold, which is a privileged structure found in a vast array of natural products, pharmaceuticals, and functional materials.^[7]

Fischer Indole Synthesis

Discovered by Emil Fischer in 1883, this reaction involves the acid-catalyzed cyclization of a phenylhydrazone, formed from the condensation of a phenylhydrazine with an aldehyde or ketone.^{[6][8]} The use of a substituted phenylhydrazine, such as (2-Iodophenyl)hydrazine, allows for the direct synthesis of specifically substituted indoles. These resulting halogenated indoles are crucial intermediates for further functionalization, often through cross-coupling reactions, to build complex molecular targets in drug discovery programs.^[6]

The general mechanism for the Fischer indole synthesis is depicted below.



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Caption: General mechanism of the Fischer Indole Synthesis.

Experimental Protocols

The following is a representative experimental protocol for the Fischer indole synthesis using **(2-Iodophenyl)hydrazine hydrochloride** and a generic ketone (e.g., cyclohexanone) to produce the corresponding indole derivative.

Objective: To synthesize 7-iodo-1,2,3,4-tetrahydrocarbazole.

Materials:

- **(2-Iodophenyl)hydrazine hydrochloride**

- Cyclohexanone
- Glacial Acetic Acid (as solvent and catalyst)[\[9\]](#)
- Ethanol
- Ice water

Procedure:

- Hydrazone Formation:
 - In a round-bottom flask, dissolve 1 equivalent of **(2-Iodophenyl)hydrazine hydrochloride** in a minimal amount of a suitable solvent like ethanol or glacial acetic acid.
 - Add 1.1 equivalents of cyclohexanone to the solution.
 - Stir the mixture at room temperature for 1-2 hours to allow for the formation of the corresponding phenylhydrazone. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Indolization (Cyclization):
 - Once hydrazone formation is complete, add an excess of glacial acetic acid to serve as the catalyst and solvent.[\[9\]](#)
 - Heat the reaction mixture to reflux (approximately 118°C) and maintain this temperature for 4-12 hours.[\[9\]](#) The solution will typically darken as the reaction progresses.
- Work-up and Isolation:
 - After the reaction is complete (as determined by TLC), cool the mixture to room temperature.
 - Slowly pour the cooled reaction mixture into a beaker containing a large volume of ice water to precipitate the crude product.
 - Stir the resulting slurry for 30 minutes to ensure complete precipitation.

- Collect the solid product by vacuum filtration, washing the filter cake with cold water to remove residual acid.
- Purification:
 - The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield the pure indole derivative.

Safety and Handling

(2-Iodophenyl)hydrazine hydrochloride is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated chemical fume hood.[4][10]

Personal Protective Equipment (PPE):

- Eye Protection: Wear tight-sealing safety goggles or a face shield.[10]
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile).[4]
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.[10]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated and exposure limits may be exceeded.[10]

GHS Hazard Information:

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2)	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

Source:[2]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[4]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[4]

Always consult the full Safety Data Sheet (SDS) from the supplier before handling this compound.[4][10]

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- To cite this document: BenchChem. [An In-depth Technical Guide to (2-Iodophenyl)hydrazine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b151184#2-iodophenyl-hydrazine-hydrochloride-cas-number-60481-34-7>

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